An In-depth Technical Guide to BMS-986034 and the cAMP Accumulation Assay

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Compound of Interest

Compound Name: *BMS-986034*

Cat. No.: *B15603655*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **BMS-986034**, a potent G protein-coupled receptor 119 (GPR119) agonist, and the core principles and methodologies of the cyclic AMP (cAMP) accumulation assay used to characterize its activity.

Introduction to **BMS-986034**

BMS-986034 is an orally active agonist of GPR119.[1] GPR119 is a G protein-coupled receptor (GPCR) predominantly expressed in pancreatic β-cells and intestinal L-cells. Its activation is known to play a role in glucose homeostasis, making it a target for the treatment of type 2 diabetes and obesity. Agonists of GPR119, such as **BMS-986034**, stimulate the production of intracellular cAMP, which in turn modulates insulin and glucagon-like peptide-1 (GLP-1) secretion.[2]

Core Principles of the cAMP Accumulation Assay

The cAMP accumulation assay is a fundamental tool in GPCR drug discovery, particularly for receptors that couple to Gs or Gi alpha subunits. GPR119 is a Gs-coupled receptor.[2] Activation of Gs-coupled receptors by an agonist leads to the stimulation of adenylyl cyclase,

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an enzyme that catalyzes the conversion of ATP to cAMP.[2] The subsequent increase in intracellular cAMP concentration is a direct measure of receptor activation.

Various technologies are available to measure intracellular cAMP levels, including Homogeneous Time-Resolved Fluorescence (HTRF), AlphaScreen, and bioluminescent-based assays like the GloSensor assay. The HTRF assay is a common, robust method for quantifying cAMP in a high-throughput format.[3]

Quantitative Data for **BMS-986034**

The potency of **BMS-986034** in activating GPR119 is determined by its half-maximal effective concentration (EC50) in a cAMP accumulation assay.

Compound	Target	Assay Type	Cell Line	Parameter	Value	Reference
BMS-986034	GPR119	HTRF cAMP Accumulation	HEK293 cells expressing human-mouse chimeric GPR119	EC50	3 nM	[1]

GPR119 Signaling Pathway

The binding of an agonist like **BMS-986034** to GPR119 initiates a signaling cascade that results in the accumulation of intracellular cAMP. This pathway is crucial for the physiological effects mediated by GPR119 activation.

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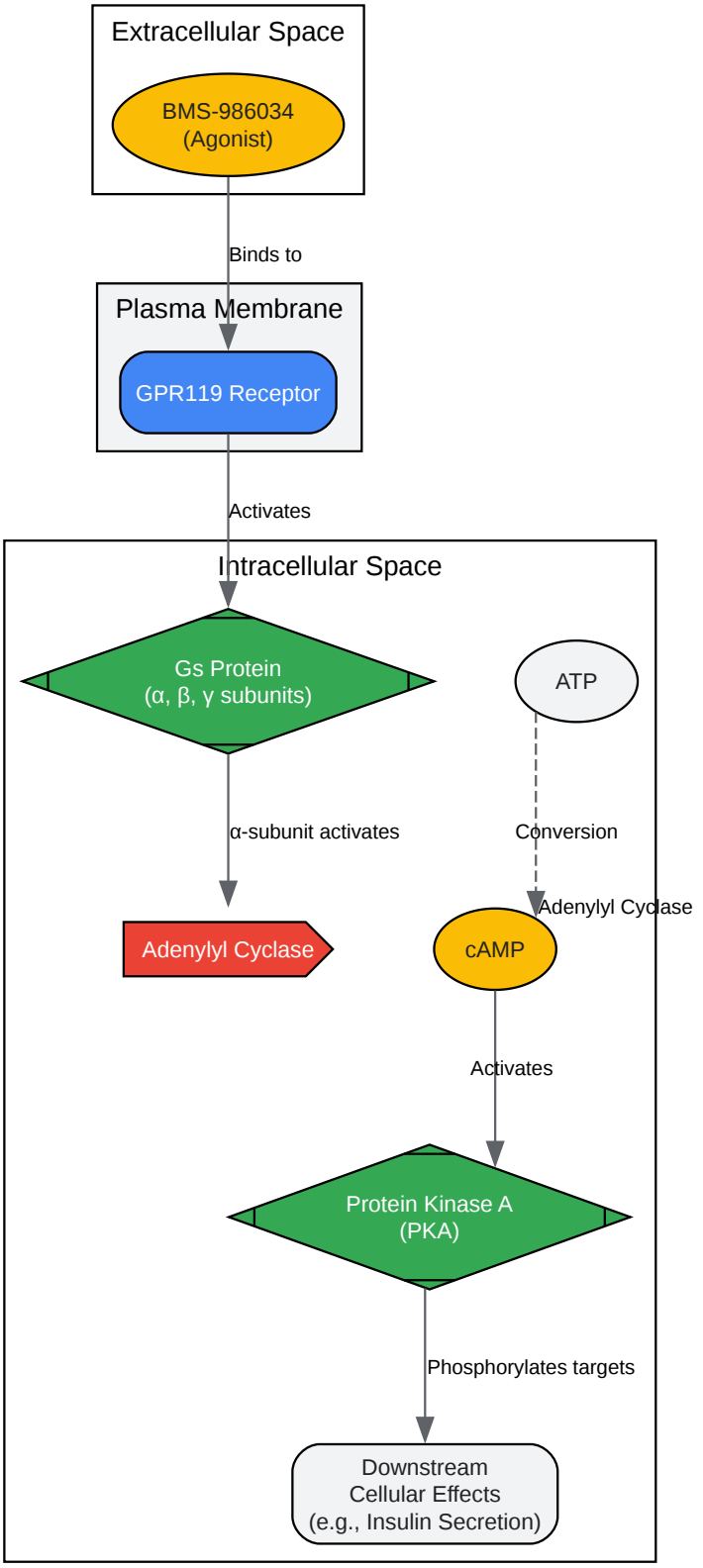

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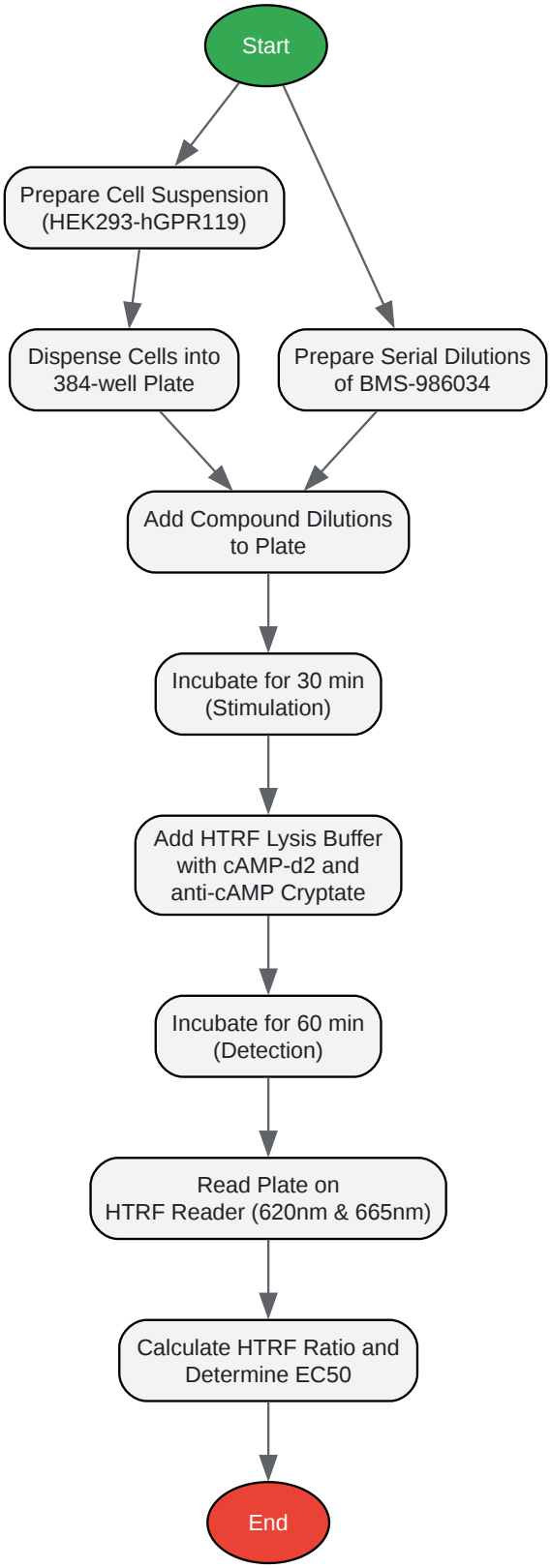

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